

Technical Support Center: Synthesis of 1-(4-(4-Chlorophenoxy)phenyl)ethanone

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Compound of Interest

Compound Name: 1-(4-(4-Chlorophenoxy)phenyl)ethanone
CAS No.: 41150-48-5
Cat. No.: B1363580

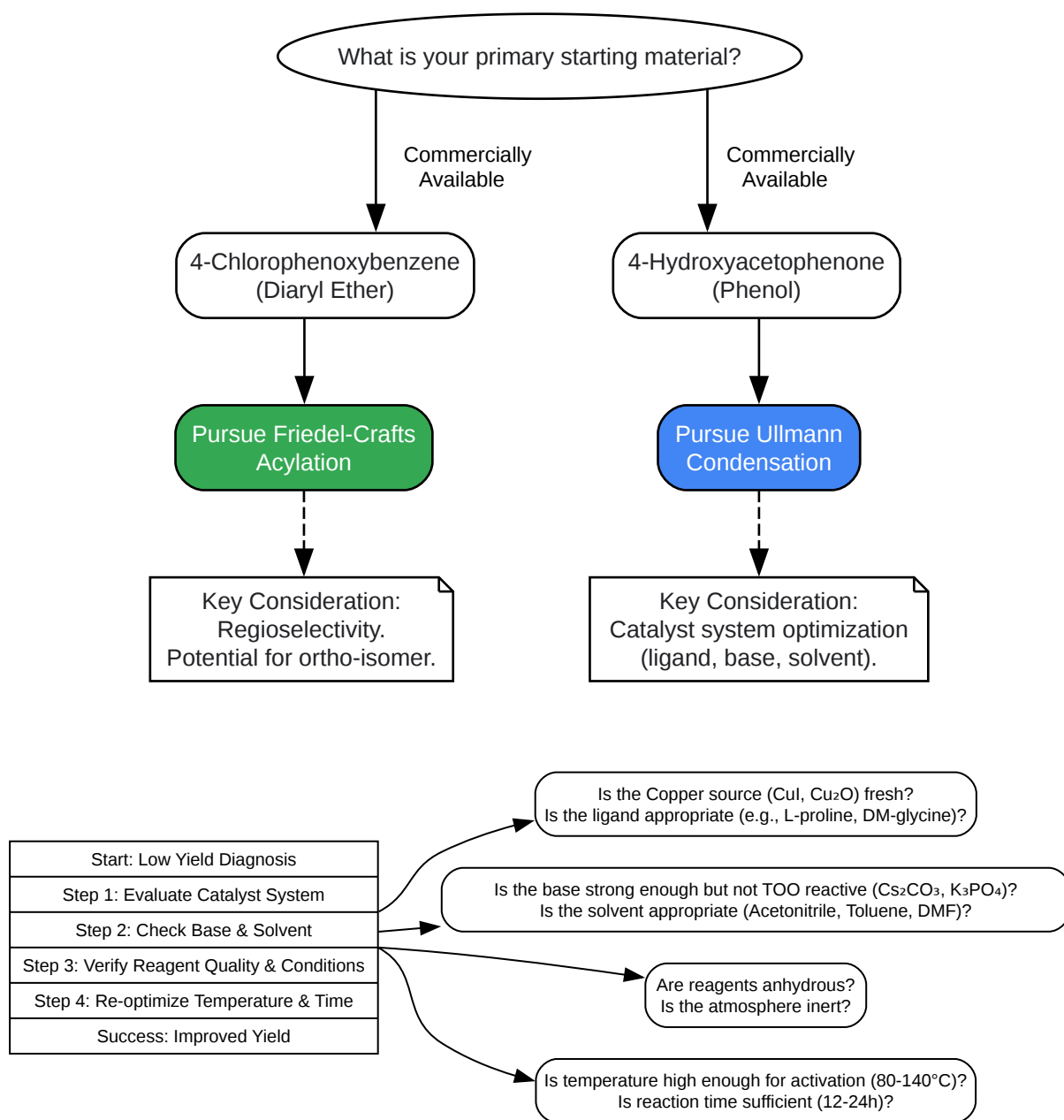
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Welcome to the technical support guide for the synthesis of **1-(4-(4-Chlorophenoxy)phenyl)ethanone**. This molecule is a valuable intermediate in the development of pharmaceuticals and agrochemicals.^[1] This guide is structured to provide researchers, scientists, and drug development professionals with in-depth troubleshooting advice and optimized protocols to enhance reaction yield and purity. We will explore the two most common synthetic pathways, addressing specific experimental challenges in a practical, question-and-answer format.

Choosing Your Synthetic Pathway

The synthesis of the target ketone, **1-(4-(4-Chlorophenoxy)phenyl)ethanone**, is typically approached via one of two primary routes: Friedel-Crafts Acylation or a Copper-Catalyzed C-O Cross-Coupling (Ullmann Condensation). The optimal choice depends on the availability of starting materials, scale, and tolerance for specific reaction conditions.



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Sources

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